Thermodynamic Architecture of trans-18:1 PE (DEPE): A Technical Guide

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Compound of Interest

Compound Name:	*1,2-dielaidoyl-sn-glycero-3-phosphoethanolamine*
CAS No.:	*19805-18-6*
Cat. No.:	*B3044029*

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Executive Summary

This guide provides a rigorous thermodynamic analysis of **1,2-dielaidoyl-sn-glycero-3-phosphoethanolamine** (DEPE), the trans-isomer of the widely used helper lipid DOPE. Unlike its cis-counterpart, DEPE exhibits a unique "metastable" stability at physiological temperatures, characterized by a gel-to-fluid transition (

) near 30–37°C and a lamellar-to-inverted hexagonal transition (

) near 60–66°C.

For drug development professionals, DEPE represents a critical tool for hyperthermia-triggered drug delivery. Its thermodynamic profile allows for the design of liposomes that are stable at body temperature (37°C) but undergo catastrophic fusogenic release upon mild hyperthermia (40–45°C) when properly modulated.

Molecular Architecture & Thermodynamics

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The Trans vs. Cis Geometry Impact

The thermodynamic distinctiveness of DEPE arises from the stereochemistry of its acyl chains.

- DOPE (cis-18:1): The cis double bond at the

  position creates a "boomerang" kink (

). This prevents tight packing, lowering the

  to sub-zero temperatures (-16°C) and favoring the high-curvature inverted hexagonal (

) phase even at room temperature.
- DEPE (trans-18:1): The trans double bond (elaidic acid) mimics the linear geometry of saturated chains (like stearic acid) but retains some unsaturation character. This "rod-like" geometry increases the van der Waals interactions between chains, significantly elevating the phase transition temperatures compared to DOPE.

Phase Transition Mechanics

DEPE undergoes two distinct first-order thermotropic phase transitions upon heating:

- Main Transition (

  ): The melting of acyl chains from an ordered gel state to a disordered fluid liquid-crystalline state.
- Hexagonal Transition (

  ): The collapse of the lamellar bilayer into inverted hexagonal tubes.[1] This is driven by the negative curvature preference of the small phosphoethanolamine (PE) headgroup relative to the splayed acyl chains.

Thermodynamic Casualty: The

transition is entropically driven by the release of ordered water from the lipid headgroups (dehydration) and the relaxation of hydrocarbon chain packing stress.

Critical Thermodynamic Data

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The following data aggregates high-precision Differential Scanning Calorimetry (DSC) and X-ray diffraction (XRD) measurements.

Table 1: Thermodynamic Parameters of DEPE

Parameter	Value	Unit	Description
(Main Transition)	30.9 ± 0.5	°C	Gel-to-Fluid transition temperature.[2]
(Enthalpy)	28.5	kJ/mol	Energy required to melt acyl chains.
(Hexagonal Transition)	61.0 – 61.6	°C	Lamellar-to-Inverted Hexagonal transition.[3]
(Enthalpy)	3.8	kJ/mol	Energy of bilayer-to-non-bilayer rearrangement.
Hysteresis ( )	Rate-dependent	-	can shift by 2-5°C depending on scan rate.

Data Source: Rappolt et al. (2008) and validated against standard Avanti Polar Lipids specifications.

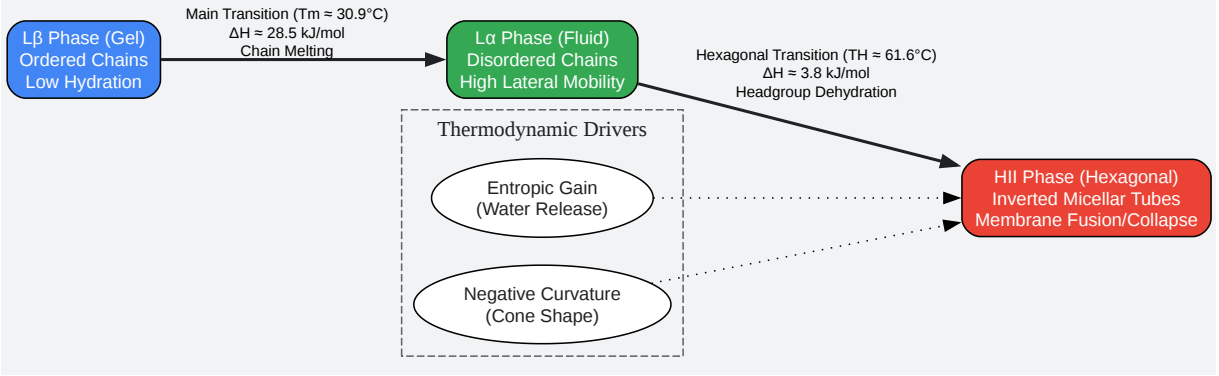
Table 2: Comparative Thermodynamics (DEPE vs. DOPE)

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Feature	DEPE (trans-18:1)	DOPE (cis-18:1)	Impact on Formulation
Chain Geometry	Linear (Rod-like)	Kinked (Boomerang)	DEPE packs tighter; higher stability.
	~30.9°C	-16°C	DEPE is gel/solid at Room Temp; DOPE is fluid.
(Fusogenicity)	~61°C	~3–10°C	DOPE is non-lamellar at 37°C (needs stabilization). DEPE is lamellar at 37°C.
Physiological State	Fluid Lamellar ( )	Inverted Hexagonal ( )	DEPE requires heat to fuse; DOPE fuses spontaneously unless stabilized.

Visualization of Phase Behavior[1][3][4][5][6]

The following diagram illustrates the energy landscape and structural rearrangement of DEPE.



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Caption: Thermotropic phase sequence of DEPE. The high energy barrier (

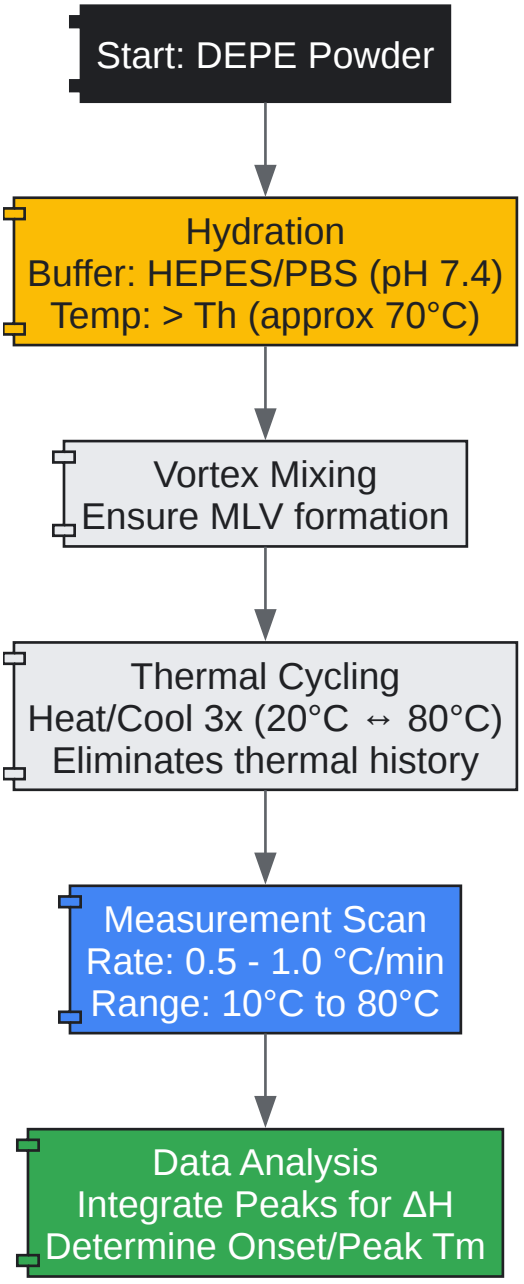
) for the hexagonal phase makes DEPE stable at 37°C, unlike DOPE.

Experimental Protocol: DSC Characterization

To accurately measure these properties, a rigorous Differential Scanning Calorimetry (DSC) protocol is required. The

transition is sensitive to thermal history and scan rate.[4]

Workflow Diagram



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Caption: Standardized DSC workflow for DEPE characterization. Thermal cycling is critical to relax the lipid lattice before measurement.

Detailed Methodology

- Sample Preparation: Weigh 1–2 mg of DEPE powder into a DSC pan.

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- Hydration: Add degassed buffer (e.g., 20 mM HEPES, 150 mM NaCl, pH 7.4) to achieve a concentration of 1–5 mg/mL. Crucial: Hydrate at a temperature above the

  (e.g., 70°C) for 15 minutes to ensure full equilibrium of the lipid phases.
- Equilibration: Vortex vigorously to form Multilamellar Vesicles (MLVs).
- Thermal History Removal: Perform 3 heating/cooling cycles between 20°C and 80°C at a fast rate (10°C/min). This removes "metastable" gel states that form during storage.
- Measurement Scan: Perform the analytical scan at a slow rate (0.5°C/min to 1.0°C/min).
  - Why Slow? The

    transition exhibits significant hysteresis. Fast scans will overestimate the transition temperature.
- Data Processing: Subtract the buffer baseline. Fit the transitions using a non-two-state model (due to the asymmetric nature of the hexagonal transition).

Applications in Drug Development

Hyperthermia-Triggered Release

DEPE is a prime candidate for Temperature-Sensitive Liposomes (TSLs).

- Mechanism: At 37°C, DEPE is in the

  (fluid lamellar) phase, maintaining bilayer integrity. Upon local heating (hyperthermia) to ~42–45°C, the membrane approaches the

  transition boundary.
- Formulation Strategy: Pure DEPE has a

  of ~61°C, which is too high for clinical hyperthermia. By mixing DEPE with small amounts of DOPE or fatty acids, the

  can be tuned down to the clinical window (40–42°C).

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- Advantage: Unlike lyso-lipid based TSLs (which rely on pore formation), DEPE-based systems rely on fusogenic collapse, potentially offering faster payload dump rates.

Transfection Efficiency

While DOPE is the standard helper lipid for gene delivery, DEPE offers higher storage stability.

- Storage: DEPE liposomes can be stored in the gel phase (refrigerated at 4°C), preventing aggregation and fusion during shelf-life, whereas DOPE formulations often require frozen storage or lyophilization to prevent degradation.

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